

A Comprehensive Technical Guide to the Physical Characteristics of Dimethyl Adipate-d4-1

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Compound of Interest

Compound Name: *Dimethyl adipate-d4-1*

Cat. No.: *B15554209*

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Introduction

Dimethyl adipate-d4-1, the deuterated form of dimethyl adipate, is a stable isotope-labeled compound of significant interest in various scientific disciplines, particularly in drug metabolism and pharmacokinetic (DMPK) studies. The substitution of four hydrogen atoms with deuterium at the 1-position offers a valuable tool for tracer studies and as an internal standard for quantitative analysis by mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.^[1] This guide provides an in-depth overview of the physical and chemical characteristics of **Dimethyl adipate-d4-1**, complete with experimental protocols and structured data for ease of reference.

Core Physical and Chemical Properties

Dimethyl adipate-d4-1 is a colorless to light yellow liquid at room temperature.^[2] Its fundamental properties are summarized in the table below. The introduction of deuterium

atoms results in a slightly higher molecular weight compared to its non-deuterated analogue, a key feature for its application in isotope dilution mass spectrometry.

Property	Value
Molecular Formula	C8H10D4O4
Molecular Weight	178.22 g/mol
Appearance	Colorless to light yellow liquid
Density	1.0 ± 0.1 g/cm ³
Boiling Point	228.7 ± 0.0 °C at 760 mmHg
Flash Point	107.2 ± 0.0 °C
Solubility	May dissolve in DMSO

Table 1: Key Physical and Chemical Properties of **Dimethyl Adipate-d4-1**.[\[2\]](#)

Experimental Protocols

The following sections detail the methodologies for determining the key physical characteristics of **Dimethyl adipate-d4-1**. These protocols are provided as a guide and may require optimization based on specific laboratory conditions and equipment.

Determination of Density

The density of a liquid can be determined using a pycnometer or a digital density meter.

Methodology:

- **Calibration:** Calibrate the pycnometer with deionized water of a known temperature and density.
- **Sample Preparation:** Ensure the **Dimethyl adipate-d4-1** sample is free of air bubbles and at a constant, recorded temperature.
- **Measurement:**

- Weigh the empty, clean, and dry pycnometer.
- Fill the pycnometer with the **Dimethyl adipate-d4-1** sample.
- Weigh the filled pycnometer.
- Calculation: The density is calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Boiling Point

The boiling point can be determined using a distillation apparatus or a micro-boiling point method.

Methodology (Micro-Boiling Point):

- Sample Preparation: Place a small amount of **Dimethyl adipate-d4-1** into a capillary tube.
- Apparatus Setup: Invert a smaller, sealed capillary tube into the larger tube containing the sample. Attach the sample tube to a thermometer.
- Heating: Heat the sample in a suitable heating block or oil bath.
- Observation: Observe the sample for the formation of a continuous stream of bubbles from the inverted capillary.
- Measurement: The boiling point is the temperature at which the liquid re-enters the inverted capillary tube upon cooling.

Solubility Assessment in DMSO

A qualitative assessment of solubility in dimethyl sulfoxide (DMSO) can be performed visually.

Methodology:

- Sample Preparation: To a known volume of DMSO in a vial, add a small, measured amount of **Dimethyl adipate-d4-1**.
- Mixing: Agitate the mixture, for example, by vortexing.

- Observation: Visually inspect the solution for any undissolved material or turbidity. A clear solution indicates solubility at that concentration.

Spectroscopic Characterization

Spectroscopic analysis is crucial for confirming the identity and purity of **Dimethyl adipate-d4-1**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR and ^{13}C NMR spectroscopy are used to confirm the molecular structure and the position of the deuterium labels.

^1H NMR Spectroscopy Protocol:

- Sample Preparation: Dissolve 5-10 mg of **Dimethyl adipate-d4-1** in a suitable deuterated solvent (e.g., CDCl_3).
- Data Acquisition: Acquire the ^1H NMR spectrum on a spectrometer.
- Analysis: The absence of signals corresponding to the protons at the 1-position and the presence of other expected signals will confirm the deuteration.

^{13}C NMR Spectroscopy Protocol:

- Sample Preparation: Prepare a more concentrated sample (20-50 mg) in a deuterated solvent.
- Data Acquisition: Acquire the ^{13}C NMR spectrum.
- Analysis: The carbon signals will confirm the carbon backbone of the molecule.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and confirm the isotopic enrichment.

Methodology (Gas Chromatography-Mass Spectrometry - GC-MS):

- Sample Preparation: Dilute the **Dimethyl adipate-d4-1** sample in a volatile organic solvent.
- GC Separation: Inject the sample into a gas chromatograph to separate it from any impurities.
- MS Analysis: The separated compound is then introduced into the mass spectrometer.
- Data Analysis: The mass spectrum will show the molecular ion peak corresponding to the mass of **Dimethyl adipate-d4-1**, confirming its identity and isotopic purity.

Infrared (IR) Spectroscopy

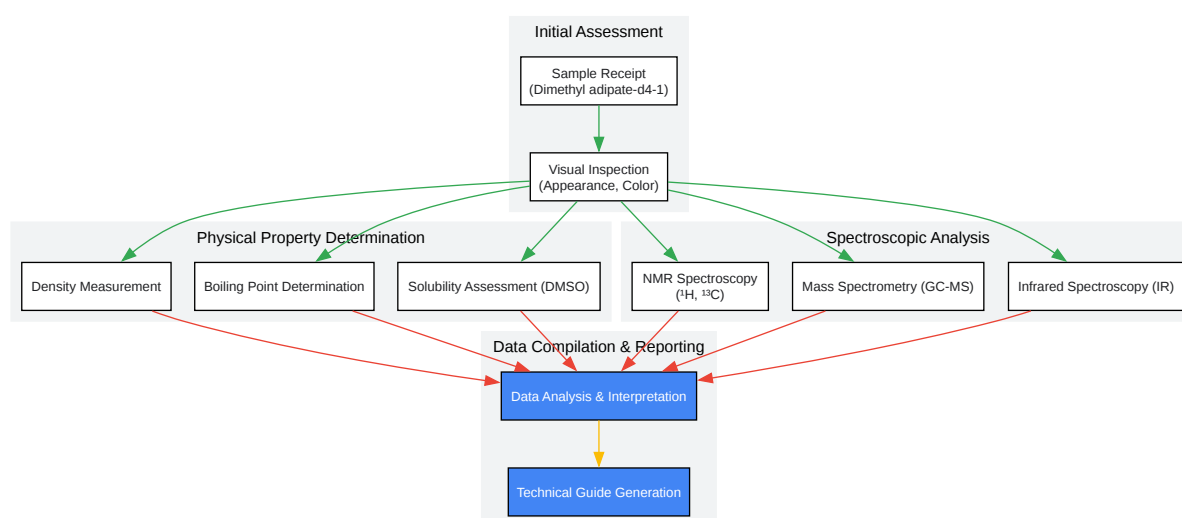
IR spectroscopy provides information about the functional groups present in the molecule.

Methodology:

- Sample Preparation: A thin film of the liquid **Dimethyl adipate-d4-1** is placed between two salt plates (e.g., NaCl or KBr).
- Data Acquisition: The IR spectrum is recorded.
- Analysis: The spectrum will show characteristic absorption bands for the ester carbonyl (C=O) and C-O stretching vibrations. The C-D stretching vibrations may also be observable at lower frequencies compared to C-H stretches.

Logical Workflow for Characterization

The following diagram illustrates a logical workflow for the comprehensive physical and chemical characterization of **Dimethyl adipate-d4-1**.



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Caption: Workflow for the Characterization of **Dimethyl adipate-d4-1**.

Safety and Handling

Dimethyl adipate-d4-1 should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

This technical guide provides a comprehensive overview of the physical characteristics of **Dimethyl adipate-d4-1**, along with standardized experimental protocols for their determination.

The structured data and clear methodologies presented herein are intended to support researchers, scientists, and drug development professionals in their use of this valuable isotopically labeled compound. The logical workflow for characterization ensures a thorough and systematic approach to quality control and data generation.

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References

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